

# An In-depth Technical Guide to 1,3-Dimethyladamantane: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 1,3-Dimethyladamantane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **1,3-Dimethyladamantane**. The information is intended to support research, development, and application activities involving this compound, which serves as a crucial intermediate in the synthesis of pharmaceuticals such as Memantine Hydrochloride.[1][2][3][4][5]

## Chemical and Physical Properties

**1,3-Dimethyladamantane** is a dimethylated derivative of adamantane, a polycyclic alkane.[6][7] It is recognized for its unique cage-like structure, which imparts notable chemical and physical characteristics.[8] At room temperature, it exists as a clear, colorless liquid or a solid in crystalline form.[1][8][9] It is a stable compound but is incompatible with strong oxidizing agents and is flammable.[1][7]

The key quantitative properties of **1,3-Dimethyladamantane** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>20</sub>	[6][8][9]
Molecular Weight	164.29 g/mol	[6][8][9]
Density	0.886 g/mL at 25 °C	[1][7][9]
Boiling Point	201.5 °C	[1]
Melting Point	-30 °C	[1]
Flash Point	53 °C (127.4 °F) - closed cup	[9]
Refractive Index	n <sub>20/D</sub> 1.478	[1][7][9]
Solubility	Insoluble in water; Soluble in non-polar organic solvents like hexane or toluene.[8]	[8]
CAS Number	702-79-4	[6][9][10]

## Chemical Structure

The structure of **1,3-Dimethyladamantane** is characterized by the rigid, tricyclic adamantane core with two methyl groups attached at the tertiary carbon positions 1 and 3. This unique, diamondoid structure contributes to its high stability.[11] The IUPAC name for this compound is 1,3-dimethyltricyclo[3.3.1.1<sup>3,7</sup>]decane.[9][10]

Caption: Chemical structure of **1,3-Dimethyladamantane**.

## Experimental Protocols

Detailed methodologies for the synthesis and key reactions involving **1,3-Dimethyladamantane** are crucial for its application in research and development.

A documented method for preparing **1,3-Dimethyladamantane** involves the rearrangement of perhydroacenaphthene.[2]

- Reactants: Perhydroacenaphthene (raw material), anhydrous aluminum trichloride (catalyst), and a small amount of water.[2]

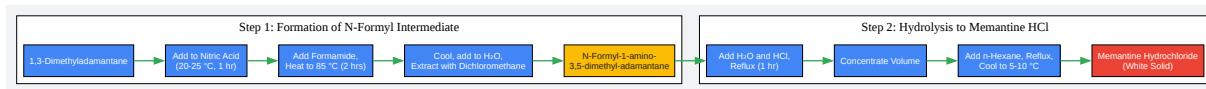
- Procedure:
  - Perhydroacenaphthene and anhydrous aluminum trichloride are added to a reaction vessel.[\[2\]](#)
  - The mixture is heated to a temperature of 80-100 °C.[\[2\]](#)
  - A small amount of water is continuously dripped into the reaction mixture to initiate and sustain the rearrangement reaction.[\[2\]](#)
  - Upon completion, the aluminum trichloride catalyst is removed, yielding the crude **1,3-Dimethyladamantane** product.[\[2\]](#)
  - The crude product is then purified by rectification to obtain the final **1,3-Dimethyladamantane**.[\[2\]](#)

**1,3-Dimethyladamantane** is a key starting material for the synthesis of Memantine Hydrochloride, a drug used for the treatment of Alzheimer's disease.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[12\]](#) A simple, two-step procedure has been developed for this synthesis.[\[3\]](#)[\[4\]](#)

- Step 1: Synthesis of N-Formyl-1-amino-3,5-dimethyl-adamantane
  - 1,3-Dimethyl-adamantane is slowly added to nitric acid at 20–25 °C with stirring.[\[12\]](#)
  - Formamide is then added to the mixture.[\[12\]](#)
  - The mixture is heated to 85 °C for 2 hours.[\[12\]](#)
  - After cooling, the reaction mixture is added to ice-cold water and extracted with dichloromethane to yield N-formyl-1-amino-3,5-dimethyl-adamantane.[\[12\]](#)
- Step 2: Hydrolysis to Memantine Hydrochloride
  - A mixture of water, 36% hydrochloric acid, and N-formyl-1-amino-3,5-dimethyl-adamantane is stirred and heated to reflux for 1 hour.[\[12\]](#)
  - The reaction mixture is concentrated, and n-hexane is added, followed by heating to reflux.[\[12\]](#)

- Upon cooling, a white solid of Memantine Hydrochloride separates.[12]

The following diagram illustrates the workflow for this synthesis.



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Caption: Workflow for the synthesis of Memantine HCl.

- C-H Insertion Reaction: **1,3-Dimethyladamantane** undergoes a C-H insertion reaction with phenylchlorocarbene.[7][9]
- Oxidation: It reacts with molecular oxygen in the presence of N-hydroxyphthalimide and cobalt salts to produce 3,5-dimethyladamantan-1-ol and 5,7-dimethyladamantane-1,3-diol.[7][9]

## Spectroscopic Data

Various spectroscopic data for **1,3-Dimethyladamantane** are available in public and commercial databases, which are essential for its characterization. This includes:

- <sup>1</sup>H NMR Spectra[6][13][14]
- <sup>13</sup>C NMR Spectra[15][16]
- Mass Spectrometry (Electron Ionization)[10][17]
- Infrared (IR) Spectroscopy[10][18][19]

## Biological and Pharmaceutical Relevance

The primary significance of **1,3-Dimethyladamantane** in the pharmaceutical industry is its role as a precursor to Memantine.[1][7] Memantine is used in the treatment of moderate to severe

Alzheimer's disease.[3][4][5] The adamantane cage structure is lipophilic, which allows its derivatives to interact with biological membranes and hydrophobic protein fragments.[20] The methyl groups at the 1 and 3 positions can influence the biological activity of the compound.[8] There is also research interest in its potential as a ligand in materials science.[8]

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